

A Technical Guide to (S)-(-)-2-Acetoxypionic Acid: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	(S)-(-)-2-Acetoxypionic acid
CAS No.:	6034-46-4
Cat. No.:	B1368166

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **(S)-(-)-2-Acetoxypionic acid**, a valuable chiral building block in modern organic synthesis. We will delve into its precise nomenclature, stereochemistry, synthesis, analytical validation, and key applications, offering field-proven insights for its effective use in research and development.

Nomenclature and Stereochemical Assignment

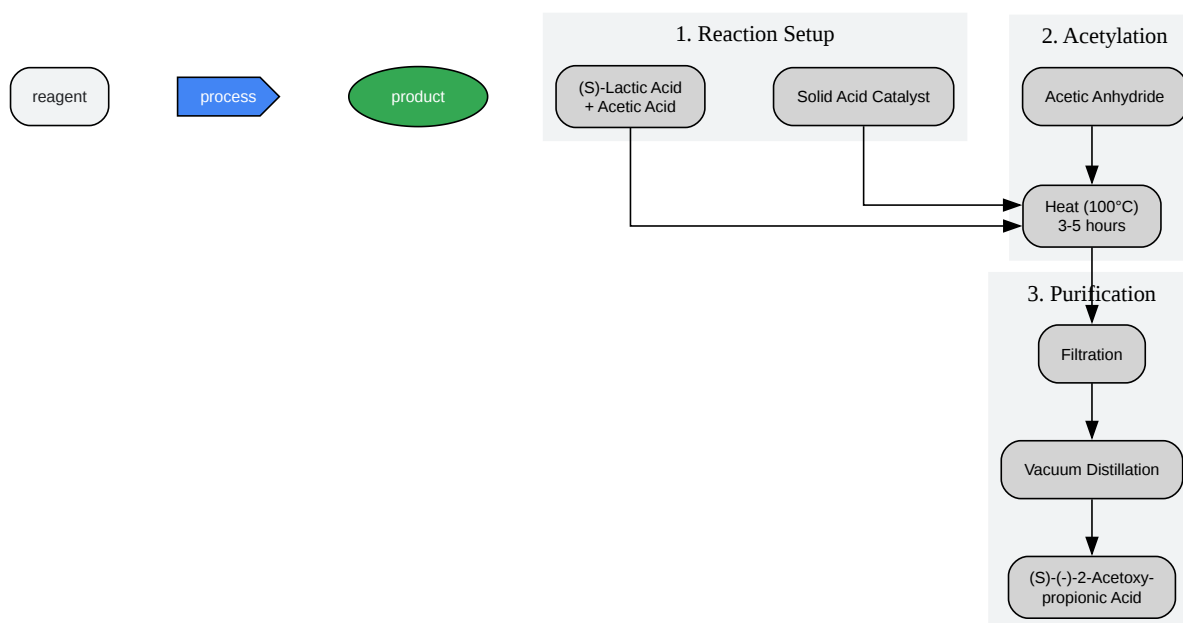
Properly identifying a chiral molecule is paramount for reproducibility and regulatory compliance. The IUPAC name, **(S)-(-)-2-Acetoxypionic acid**, precisely defines the molecule's structure and stereochemistry.

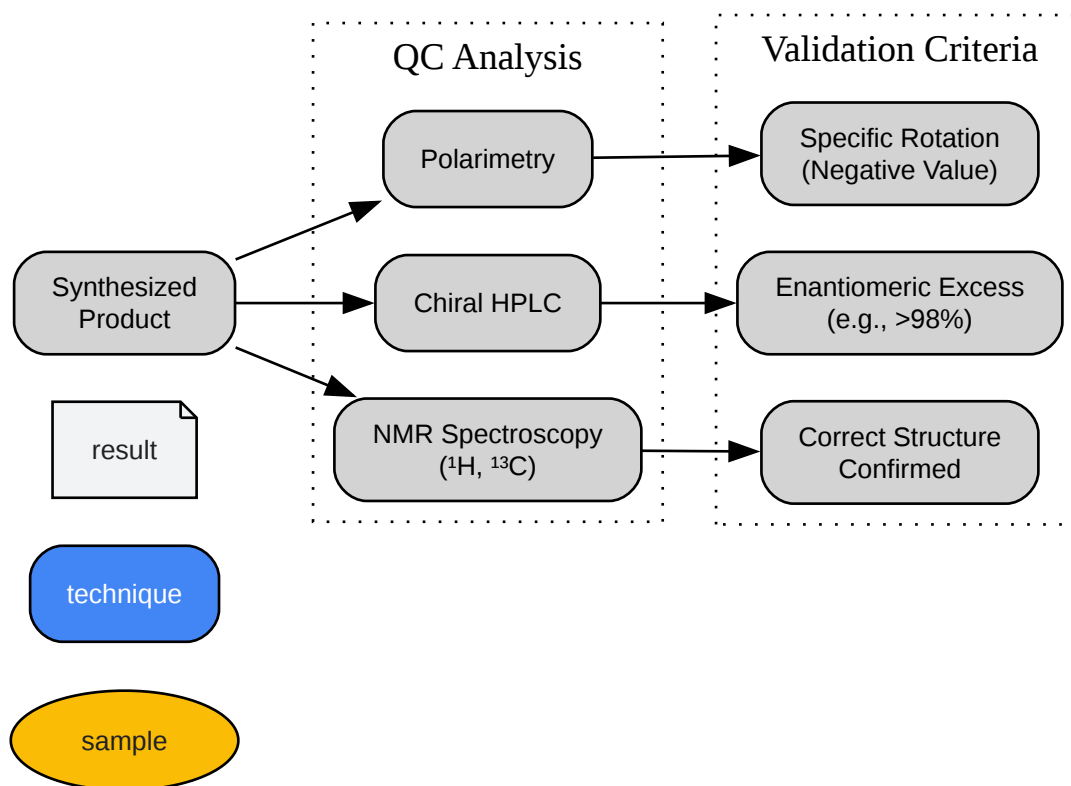
- **(S)-(-)-2-Acetoxypionic Acid** is also known by synonyms such as (-)-O-Acetyl-L-lactic acid and (S)-2-acetyloxypropanoic acid.[1][2]

The name can be deconstructed as follows:

- Propionic acid: This defines the parent chain, a three-carbon carboxylic acid.
- 2-Acetoxy: An acetoxy group ($\text{CH}_3\text{COO-}$) is attached to the second carbon (C2) of the propanoic acid backbone.^[3]
- (S)-: This prefix denotes the absolute configuration of the stereocenter at C2, as determined by the Cahn-Ingold-Prelog (CIP) priority rules.
- (-)-: This indicates that the enantiomer is levorotatory, meaning it rotates plane-polarized light to the left.

The relationship between the IUPAC name components and the molecular structure is illustrated below.





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Sources

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- 3. Buy 2-Acetoxypropanoic acid | 535-17-1 [smolecule.com]
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